

# Vinyloxyethanol synthesis from acetylene and ethylene glycol

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## Compound Focus: 2-(Vinyloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

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## Core Vinylation Reaction

The foundational synthesis involves the reaction of acetylene with ethylene glycol in the presence of a strong base catalyst, typically potassium hydroxide (KOH) [1].

Table 1: Key Reaction Components and Conditions from Patent US2969395A

| Component / Parameter  | Details / Range  |
|------------------------|--|
| Reactants              | Acetylene gas, Ethylene Glycol   |
| Catalyst               | Alkali metal hydroxides (e.g., KOH, NaOH)                                |
| Catalyst Concentration | 5-15% by weight of the alcohol (e.g., 9.1 parts KOH to 100 parts glycol) |
| Reaction Temperature   | 140 °C - 180 °C  |
| Acetylene Pressure     | 6 - 16 atmospheres   |

| Component / Parameter | Details / Range   |
|-----------------------|---|
| Reaction Phase        | Liquid-phase  |
| Key Technique         | Continuous removal of water of reaction (e.g., by azeotropic distillation with returning solvent) |

## Detailed Experimental Protocol

The following procedure is adapted from the methods described in patent US2969395A [1].

- **Reactor Setup:** A pressure-rated reaction vessel (autoclave) equipped with a stirrer, heating system, and provisions for introducing gaseous acetylene and maintaining pressure is required.
- **Initial Charge:** The reactor is charged with 100 parts of ethylene glycol and 9.1 parts of flake potassium hydroxide (KOH).
- **Pressurization and Heating:** The reactor is sealed, purged with an inert gas like nitrogen, and then pressurized with acetylene gas. The reaction mixture is heated to the target temperature range of **140-180 °C** while maintaining a constant acetylene pressure, for example, **14-15 atmospheres**.
- **Continuous Water Removal:** As the reaction proceeds, water is formed. A solvent (the patent mentions using the product vinyl ether itself or an inert solvent like dimethoxyethane) is used to separate water from the reaction mixture, often via azeotropic distillation. The dried solvent is then continuously returned to the reactor.
- **Reaction Completion:** The reaction is continued until a significant quantity of the ethylene glycol has been converted, which can be monitored by the amount of water collected.
- **Product Recovery:** After the reaction, the system is cooled and depressurized. The crude reaction mixture is neutralized with a mild acid to deactivate the catalyst. The final product, **2-(vinylloxy)ethanol**, is isolated and purified through techniques such as **fractional distillation**.

## Critical Process Parameters & Safety

Successful and safe operation of this synthesis depends on several key factors:

- **Catalyst Activity:** The reaction is catalyzed by strong bases, but they can be deactivated by the water produced. The described continuous water removal is crucial for maintaining catalyst activity and achieving high conversion [1].

- **Acetylene Safety:** Acetylene gas is flammable and can form explosive mixtures with air. It is also subject to explosive decomposition under pressure in the absence of air. The reaction must be conducted in specialized equipment designed for safe handling of pressurized acetylene [1].
- **Byproduct Formation:** The patent notes that under certain conditions, **divinyloxyethane (1,2-bis(ethenoxy)ethane)** can be formed as a byproduct from the double vinylation of ethylene glycol [1].

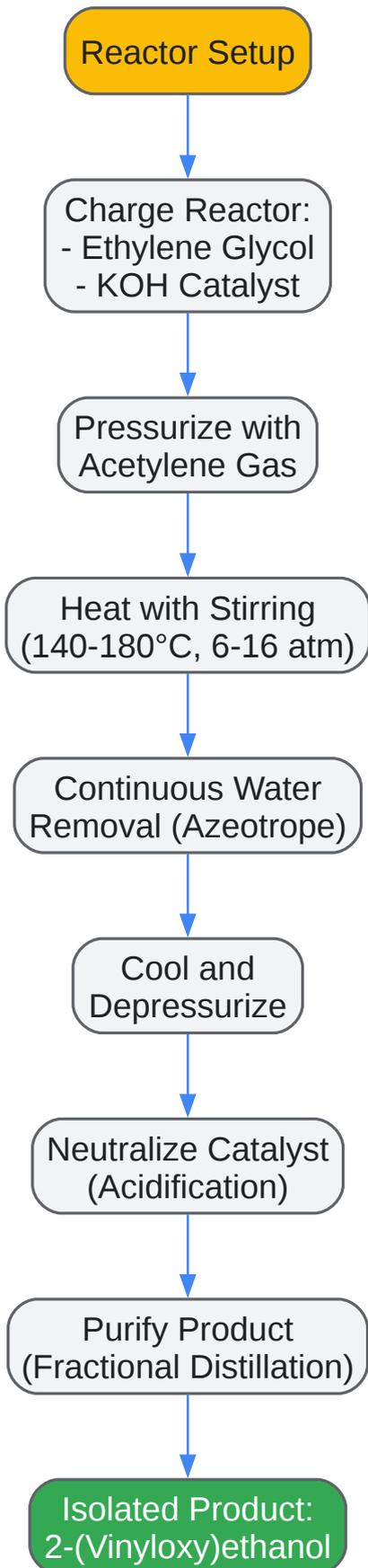
## Summary of Reaction Characteristics

Table 2: Synthesis Attributes and Considerations

| Attribute       | Description   |
|-----------------|---|
| Reaction Type   | Base-catalyzed Vinylation / Nucleophilic Addition   |
| Primary Product | 2-(Vinyloxy)ethanol (Ethylene glycol vinyl ether)   |
| Key Advantage   | Direct, one-step synthesis from basic chemicals.  |
| Main Challenge  | Handling high-pressure acetylene and managing water removal.                                    |
| Modern Context  | Primarily a historical industrial process; current use would require rigorous safety protocols. |

## Experimental Workflow

The diagram below outlines the key stages of the synthesis and purification process.



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## References

1. US2969395A - Vinylation process - Google Patents [[patents.google.com](https://patents.google.com)]

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